

Proper Disposal Procedures for delta-Nonalactone

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Compound of Interest

Compound Name: *delta-Nonalactone*

Cat. No.: *B1583773*

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This document provides essential safety and logistical information for the proper disposal of **delta-nonalactone**. The following procedural guidance is intended to ensure safe handling and compliance with standard laboratory safety protocols.

Immediate Safety and Hazard Assessment

Delta-nonalactone is generally not classified as a hazardous substance under OSHA's Hazard Communication Standard.[1][2] It is a colorless to yellow liquid with a creamy, coconut-like odor.[3][4][5] While it has a low hazard profile, proper handling and disposal are crucial to maintain a safe laboratory environment and prevent environmental contamination. Key hazards are minimal, but prolonged skin or eye contact may cause temporary irritation.[1] The substance is stable under normal conditions but is incompatible with strong oxidizing agents, strong acids, and strong bases.[1][4][6]

Personal Protective Equipment (PPE)

Before handling any spill or waste, ensure the following PPE is worn:

- Hand Protection: Chemically resistant gloves (e.g., Nitrile rubber).[4]
- Eye Protection: Safety glasses or goggles.

- Body Protection: Standard laboratory coat.

Spill and Waste Disposal Procedures

The primary directive for disposal is to adhere to local, state, and federal regulations.[\[1\]](#)[\[2\]](#) Do not let the product enter drains or water courses.[\[1\]](#)[\[4\]](#)

3.1. Small Spills

- Absorb Spill: Wipe up the spill using an inert absorbent material such as vermiculite, dry sand, earth, or specialized chemical absorbent pads.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Collect Waste: Place the absorbed material into a suitable, clearly labeled, and closed container for disposal.[\[4\]](#)[\[6\]](#)
- Decontaminate Area: Clean the surface thoroughly with soap and water to remove any residual contamination.[\[1\]](#)
- Final Disposal: Treat the sealed container of waste as chemical waste and dispose of it through your institution's licensed waste disposal service.

3.2. Large Spills and Bulk Waste Disposal

- Control and Contain: If it can be done without risk, stop the flow of the material.[\[1\]](#)[\[2\]](#) Dike the spilled material to prevent it from spreading.[\[1\]](#)[\[2\]](#) A plastic sheet can be used to cover the spill to prevent spreading.[\[1\]](#)[\[2\]](#)
- Prevent Environmental Release: Ensure the spill does not enter drains, sewers, or waterways.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Absorb and Collect: Absorb the contained spill with an inert material (vermiculite, sand, etc.) and place it into a sealed, labeled container for disposal.[\[2\]](#)
- Containerize Liquid: For uncontaminated bulk liquid waste, collect and reclaim or dispose of it in sealed containers at a licensed waste disposal site.[\[1\]](#) Never return spilled material to its original container for re-use.[\[1\]](#)[\[2\]](#)

- Empty Containers: Empty containers may retain product residue and should be taken to an approved waste handling site for recycling or disposal.[1]

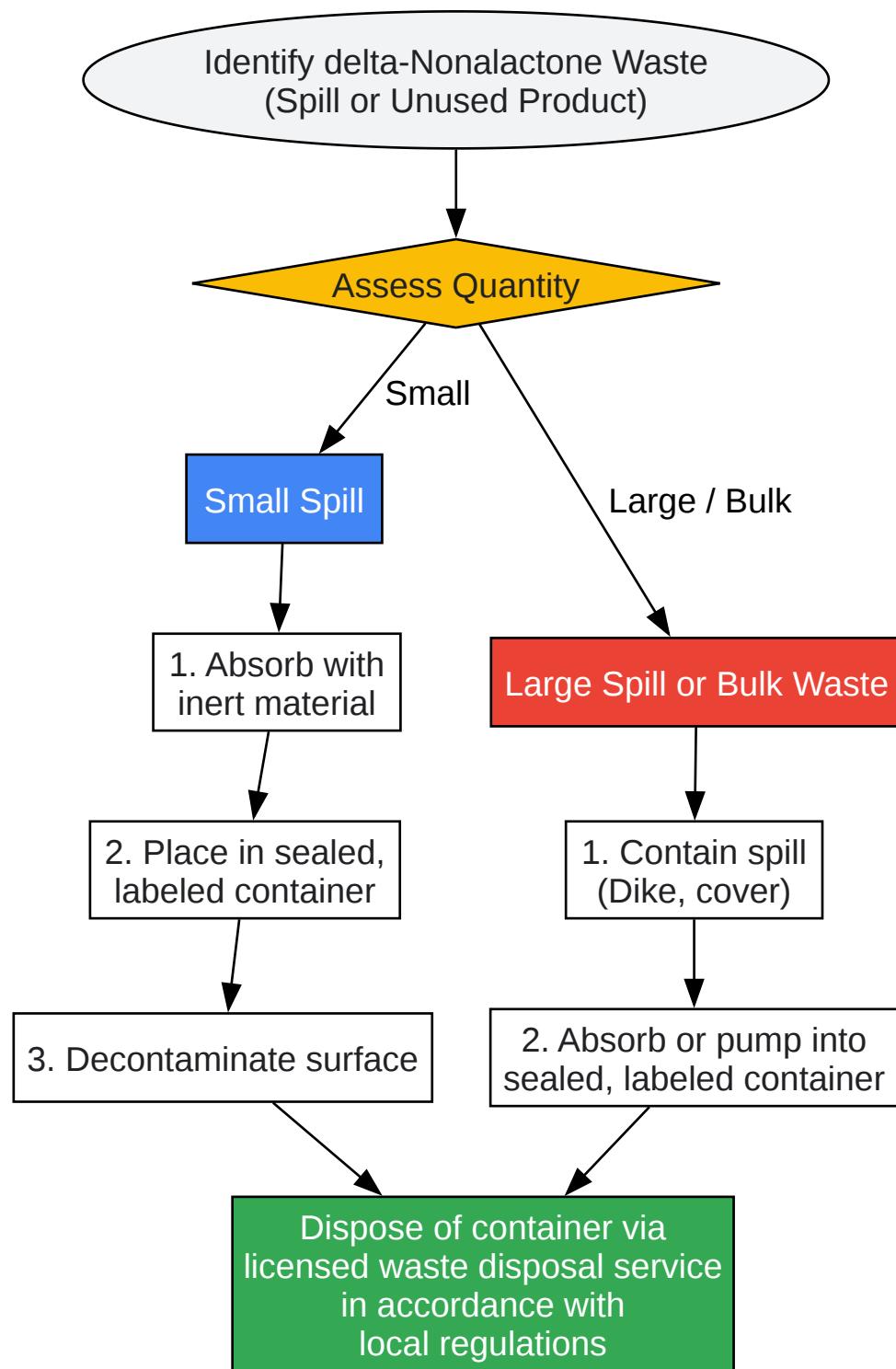
Quantitative Data Summary

The following table summarizes key physical and chemical properties for **delta-nonalactone**.

Property	Value
Molecular Formula	C ₉ H ₁₆ O ₂
Molecular Weight	156.22 g/mol [3][7][8]
Appearance	Colorless to yellow liquid[3][4]
Flash Point	100°C - 137°C (212°F - 278.6°F)[2][3][4][5]
Boiling Point	~267°C (512.6°F) at standard pressure[3]; 115-116°C at 2-3 mm Hg[4][8][9]
Specific Gravity	0.980 - 0.990 g/mL at 20-25°C[3][4][5]
Vapor Pressure	0.02 mm Hg at 25°C[2]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **delta-nonalactone** waste.

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Caption: Disposal decision workflow for **delta-nonalactone**.

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